

3,5-Diacetoxybenzoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 3,5-Diacetoxybenzoic acid

Cat. No.: B1296522

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An in-depth technical guide on **3,5-Diacetoxybenzoic acid** could not be generated as requested. Extensive searches for the CAS number, molecular weight, and other technical data for "**3,5-Diacetoxybenzoic acid**" did not yield any specific results. This suggests that the compound may be referred to by a different name, is not a commonly synthesized or studied molecule, or the provided name is inaccurate.

However, significant information is available for the closely related compounds, 3,5-Dihydroxybenzoic acid and 3,5-Dimethoxybenzoic acid. These compounds are important intermediates in various fields of chemical and pharmaceutical research. Below is a summary of their properties.

Alternative Compound: 3,5-Dihydroxybenzoic Acid

Chemical Identity:

- CAS Number: 99-10-5
- Molecular Formula: $C_7H_6O_4$
- Molecular Weight: 154.12 g/mol

Overview: 3,5-Dihydroxybenzoic acid, also known as α -resorcylic acid, is a phenolic acid that serves as a versatile building block in organic synthesis.^[1] It is a key intermediate in the production of various pharmaceuticals, agrochemicals, and specialty polymers.^{[1][2][3]} For

instance, it is a crucial raw material for the synthesis of resveratrol, a compound with noted anti-inflammatory and antioxidant properties.[3] It is also used in the synthesis of plant growth regulators and certain dyes.[2]

Alternative Compound: 3,5-Dimethoxybenzoic Acid

Chemical Identity:

- CAS Number: 1132-21-4[4][5][6][7]
- Molecular Formula: C₉H₁₀O₄[4][7]
- Molecular Weight: 182.17 g/mol [4][6][7][8]

Overview: 3,5-Dimethoxybenzoic acid is a derivative of benzoic acid characterized by the presence of two methoxy groups on the aromatic ring.[4][9] This compound is a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[4][9] It has reported antifungal activity and is utilized in the development of new therapeutic agents.[4][10] The synthesis of 3,5-Dimethoxybenzoic acid typically involves the methylation of 3,5-Dihydroxybenzoic acid.[4][5]

Should you be interested in a detailed technical guide on either of these alternative compounds, please submit a new request specifying the desired topic.

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